

Application Note: Protocol for Stability Testing of Dihydroterpinyl Acetate Formulations

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Compound of Interest

Compound Name: Dihydroterpinyl acetate

CAS No.: 58985-18-5

Cat. No.: B3427372

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Introduction: The Imperative for Stability in Aromatic Formulations

Dihydroterpinyl acetate (DHTA), a saturated terpene ester, is prized in the fragrance and consumer product industries for its fresh, woody, and citrus-like aroma.^{[1][2]} As a key component in perfumes, detergents, and various solvents, its chemical stability is paramount to ensure product quality, safety, and shelf-life.^{[1][3][4]} DHTA is valued for its high stability compared to unsaturated analogues, making it a preferred ingredient in aggressive product bases.^{[1][5]} However, like all ester-containing compounds, it is susceptible to degradation under certain environmental conditions.

This application note provides a comprehensive protocol for the stability testing of **Dihydroterpinyl acetate** and its formulations. It is designed for researchers, scientists, and drug development professionals, offering a framework grounded in international regulatory standards and sound scientific principles. The methodologies described herein are designed to identify potential degradation pathways, establish a stable shelf-life, and ensure the integrity of the final product.

Physicochemical Properties of Dihydroterpinyl Acetate (CAS: 58985-18-5)

A thorough understanding of the molecule's properties is the foundation of a robust stability program. DHTA is a mixture of p-menthane-based isomers, primarily 2-(4-methylcyclohexyl)propan-2-yl acetate.[\[6\]](#)[\[7\]](#)

Property	Value	Source
Appearance	Clear, colorless to pale yellow liquid	[8] [9]
Molecular Formula	C ₁₂ H ₂₂ O ₂	[6]
Molecular Weight	198.30 g/mol	[6]
Boiling Point	~222 °C at 760 mmHg	[10]
Flash Point	>100 °C	
Solubility	Insoluble in water; soluble in organic solvents	[3] [9]
Stability	Considered highly stable under normal conditions	[1] [7] [9]

Regulatory Framework: Adherence to ICH Guidelines

To ensure global acceptance of stability data, protocols must align with the guidelines established by the International Council for Harmonisation of Technical Requirements for Pharmaceuticals for Human Use (ICH). The primary documents governing this protocol are:

- ICH Q1A(R2): Stability Testing of New Drug Substances and Products: This guideline provides the core principles for designing formal stability studies, including storage conditions, study duration, and testing frequency.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- ICH Q1B: Photostability Testing of New Active Substances and Medicinal Products: This guideline specifies the requirements for testing the light sensitivity of a substance or product.

[3][6][8][11]

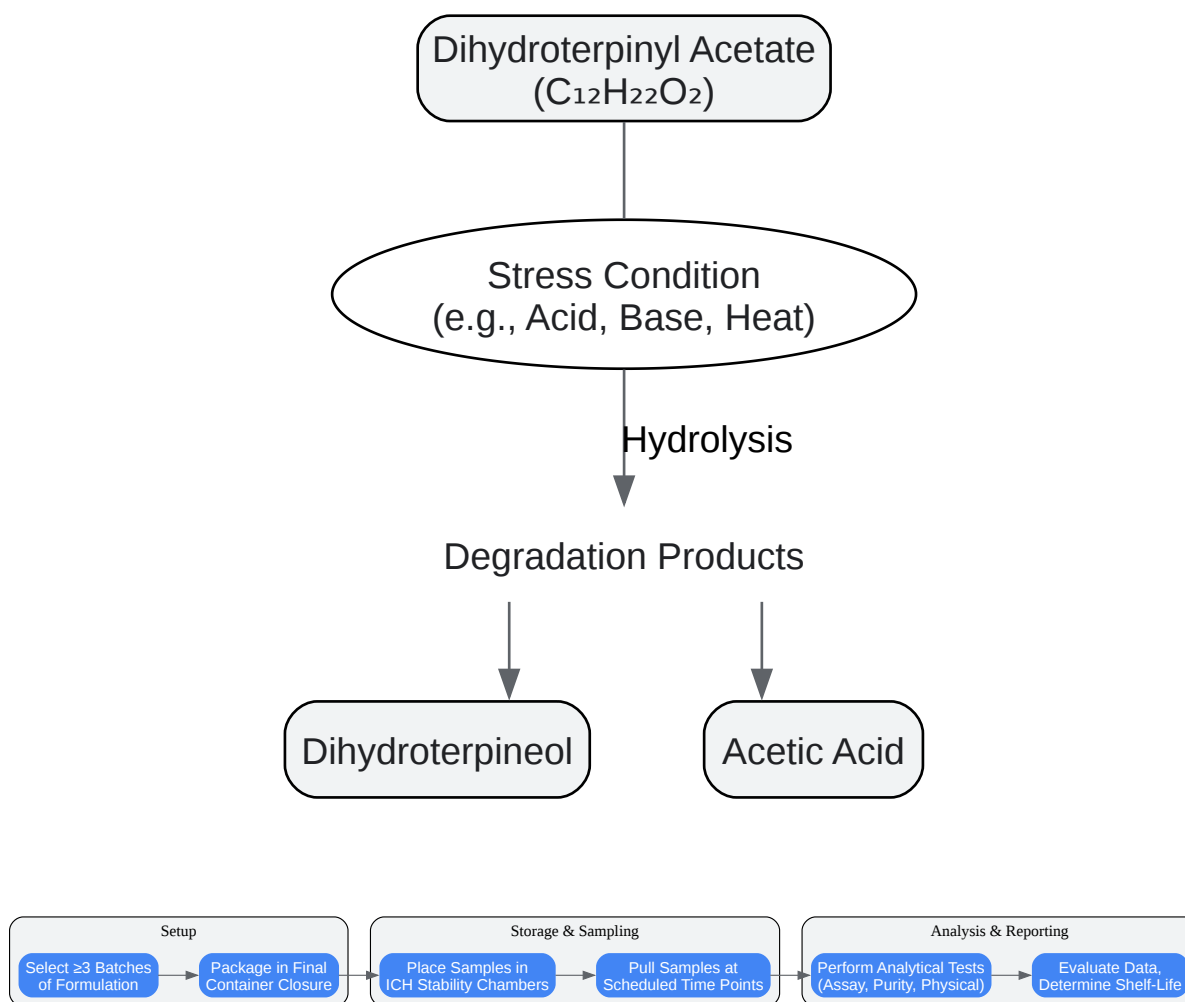
While DHTA is often used in non-pharmaceutical applications, adherence to these principles represents best practice and ensures a rigorous evaluation of product stability.

Forced Degradation: Unveiling Potential Liabilities

Forced degradation, or stress testing, is a critical preliminary step. Its purpose is to intentionally degrade the sample to identify likely degradation products and establish degradation pathways. [14][15] This information is essential for developing a stability-indicating analytical method—a method capable of separating and quantifying the intact active ingredient from its potential degradation products.[16]

For an ester like **Dihydroterpinyl acetate**, the most probable degradation pathway is hydrolysis, which would yield the corresponding alcohol (Dihydroterpineol) and acetic acid.[17]

Potential Degradation Pathway of Dihydroterpinyl Acetate



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Caption: High-level workflow for a formal stability study.

Materials and Batches

- **Batches:** A minimum of three primary batches of the **Dihydroterpinyl acetate** formulation should be placed on stability. *[12] **Packaging:** Samples must be stored in the same container closure system intended for the final marketed product to assess potential interactions.

[10][18]##### 2. Storage Conditions and Duration

The choice of storage conditions is dictated by the intended market's climatic zone. The following conditions cover long-term, intermediate, and accelerated testing as per ICH Q1A(R2).

[12][19] Study Type | Storage Condition | Minimum Duration | | :--- | :--- | :--- | | Long-Term | 25°C ± 2°C / 60% RH ± 5% RH | 12 Months (extendable) | | Intermediate | 30°C ± 2°C / 65% RH ± 5% RH | 6 Months | | Accelerated | 40°C ± 2°C / 75% RH ± 5% RH | 6 Months |

- Accelerated testing is designed to increase the rate of chemical degradation and physical change, providing an early indication of the product's stability profile. S[20]ignificant change under accelerated conditions would trigger the need for intermediate testing.

Testing Frequency

For a proposed shelf-life of 24 months, the following testing schedule is recommended:

[18]* Long-Term: 0, 3, 6, 9, 12, 18, and 24 months.

- Accelerated: 0, 3, and 6 months.

Analytical Methods and Acceptance Criteria

A validated stability-indicating analytical method is required. For a volatile compound like DHTA, Gas Chromatography with Flame Ionization Detection (GC-FID) or Mass Spectrometry (GC-MS) is highly suitable.

[9][21][22][23][24] Proposed GC Method Parameters:

- Instrument: Gas Chromatograph with FID or MS detector.
- Column: A mid-polarity column such as a DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness) is a good starting point. *[22] Carrier Gas: Helium at a constant flow of 1.0-1.2 mL/min. *[9][22] Oven Program: Initial 70°C for 2 min, ramp at 5°C/min to 220°C, hold for 5 min. This program should be optimized to ensure separation of DHTA from potential degradants like Dihydroterpineol. *[9] Injector: 250°C, split mode (e.g., 20:1). *[9] Detector: FID at 300°C or MS (scan range m/z 40-350).

[22] Acceptance Criteria:

Test Parameter	Acceptance Criteria	Rationale
Appearance	Clear liquid, free of particulates or phase separation.	Ensures physical integrity of the formulation.
Color	Remains within the established range (e.g., Colorless to pale yellow).	Color change can indicate chemical degradation.
Odor	Characteristic odor profile remains unchanged.	Critical for fragrance applications; sensory panel evaluation is recommended.
Assay (DHTA)	95.0% - 105.0% of initial value.	Ensures potency and product performance.
Purity/Degradation	Individual unspecified degradant: $\leq 0.2\%$ Total degradants: $\leq 1.0\%$	Controls the level of impurities to ensure safety and quality.
pH (if aqueous)	Within ± 0.5 units of the initial value.	A shift in pH can indicate hydrolysis or other reactions.

Conclusion and Data Interpretation

The stability data gathered from this protocol will provide comprehensive evidence of how the quality of a **Dihydroterpinyl acetate** formulation varies over time under the influence of temperature, humidity, and light. The results from the accelerated study can be used to predict the long-term shelf-life, which is then confirmed by the real-time, long-term data. A successful stability study, underpinned by a robust, validated analytical method, is fundamental to ensuring that products containing **Dihydroterpinyl acetate** deliver their intended aromatic performance and remain safe for the consumer throughout their lifecycle.

References

- U.S. Food and Drug Administration. (2003). Q1A(R2) Stability Testing of New Drug Substances and Products.
- The Good Scents Company.
- PubChem. **Dihydroterpinyl acetate**.
- BuyChemJapan.

- International Council for Harmonisation. (2003). Q1A(R2) Stability Testing of New Drug Substances and Products.
- Der Pharma Chemica. (2016).
- RIFM. (2018).
- Journal of Pharmaceutical and Biomedical Analysis. (2018).
- ChemicalBook.
- LookChem.
- Integrated Liner Technologies. (2023). Fragrance Stability Testing.
- European Medicines Agency. (2023).
- Parameter Generation & Control. (2024). Cosmetic Shelf Life: Stability Testing Insights.
- PubMed Central. (2023).
- MedCrave. (2022).
- National Institutes of Health. (2015).
- NCASI. (2020). Method TERPS-19.01 Select Terpenes and Terpenoids in Condensate Samples by Hexane Extraction and GC/MS Analysis.
- ResearchGate. (2016).
- National Institutes of Health. (2021).
- IFF.
- PubChem.
- Agilent. (2020).
- NIPPON TERPENE CHEMICALS, INC.
- Nippon Terpene Chemicals.
- Restek. Analysis of Terpenes in Cannabis Flower via LI-Syringe-GC-MS.

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Sources

- 1. rifm.org [rifm.org]
- 2. iff.com [iff.com]
- 3. ema.europa.eu [ema.europa.eu]
- 4. [BuyChemJapan](http://old.buychemjapan.com) [old.buychemjapan.com]

- [5. Dihydroterpinyl acetate | Our Products | NIPPON TERPENE CHEMICALS, INC. \[nipponterpene.co.jp\]](#)
- [6. FDA Guidance for Industry: Q1B Photostability Testing of New Drug Substances and Products - ECA Academy \[gmp-compliance.org\]](#)
- [7. Dihydroterpinyl acetate | C12H22O2 | CID 6631 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. ICH Testing of Pharmaceuticals – Part 1 - Exposure Conditions \[atlas-mts.com\]](#)
- [9. Comprehensive analysis of chemical and enantiomeric stability of terpenes in Cannabis sativa L. flowers - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. iltusa.com \[iltusa.com\]](#)
- [11. ICH Q1B Photostability testing of new active substances and medicinal products - Scientific guideline | European Medicines Agency \(EMA\) \[ema.europa.eu\]](#)
- [12. ikev.org \[ikev.org\]](#)
- [13. derpharmachemica.com \[derpharmachemica.com\]](#)
- [14. biomedres.us \[biomedres.us\]](#)
- [15. Development of forced degradation and stability indicating studies of drugs—A review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. longdom.org \[longdom.org\]](#)
- [17. fragrancematerialsafetyresource.elsevier.com \[fragrancematerialsafetyresource.elsevier.com\]](#)
- [18. humiditycontrol.com \[humiditycontrol.com\]](#)
- [19. ema.europa.eu \[ema.europa.eu\]](#)
- [20. Stability Testing for Cosmetics and Personal Care Products – StabilityStudies.in \[stabilitystudies.in\]](#)
- [21. ncasi.org \[ncasi.org\]](#)
- [22. Quantitative Determination of Cannabis Terpenes Using Gas Chromatography-Flame Ionization Detector - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [23. agilent.com \[agilent.com\]](#)
- [24. Restek - Artikel \[restek.com\]](#)
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